

Technical Guide: Physical Properties & Characterization of 2-Fluoro- -alanine Hydrochloride[2]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Fluoro-beta-alanine
Hydrochloride

CAS No.: 867-84-5

Cat. No.: B129270

[Get Quote](#)

Executive Summary

2-Fluoro-

-alanine Hydrochloride (FBAL-HCl) is the hydrochloride salt of the primary catabolite of the antineoplastic agent 5-Fluorouracil (5-FU).[2] Beyond its role as a biomarker for 5-FU exposure, it serves as a critical fluorinated building block in medicinal chemistry.[2] The introduction of a fluorine atom at the

-position (relative to the carboxyl group) significantly alters the electronic environment compared to the parent

-alanine, lowering the

of the carboxyl group and enhancing metabolic stability against specific peptidases.[2]

This guide provides a definitive reference for its physicochemical behavior, handling protocols, and analytical verification.[2]

Chemical Identity & Structural Analysis[2][3][4]

The nomenclature can be ambiguous in literature. This guide adheres to the IUPAC standard where the carboxyl carbon is

[2] Thus, the fluorine is on

(

-carbon) and the amino group is on

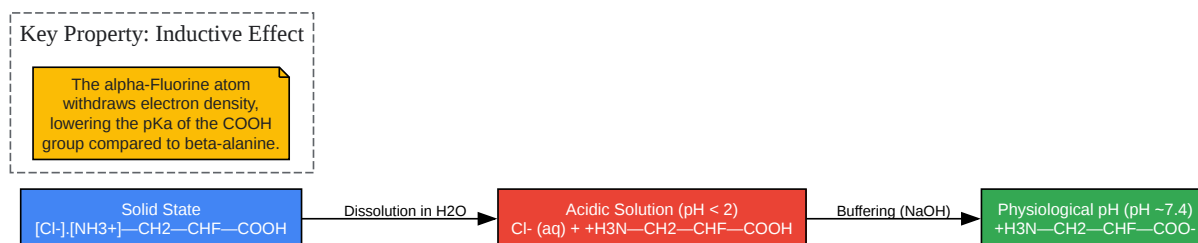
(

-carbon).[2]

Parameter	Detail
Chemical Name	3-Amino-2-fluoropropanoic acid hydrochloride
Common Synonyms	ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted"> -Fluoro- -alanine HCl; 2-Fluoro- -alanine HCl; FBAL-HCl
CAS Number	867-84-5 (HCl Salt) / 3821-81-6 (Parent Zwitterion)
Molecular Formula	
Molecular Weight	143.54 g/mol (Salt) / 107.08 g/mol (Parent)
Stereochemistry	Typically supplied as Racemic (DL) unless specified.[3]
SMILES (Salt)	[Cl-].[NH3+]CC(F)C(=O)O

Structural Visualization

The following diagram illustrates the dissociation of the hydrochloride salt in an aqueous environment and the resulting zwitterionic equilibrium.



[Click to download full resolution via product page](#)

Figure 1: Dissolution and ionization pathway of 2-Fluoro-
-alanine HCl.[2]

Physicochemical Properties[1][2][3][5][7][8]

Thermodynamic & Phase Properties

The hydrochloride salt exhibits distinct thermal behavior compared to the zwitterion.[2] The salt lattice is stabilized by ionic interactions between the chloride counterion and the protonated amine.[2]

Property	Value	Context/Implication
Melting Point	190 – 195 °C (Decomposes)	Significantly higher than the zwitterion (~143–149 °C). Decomposition upon melting is common for amino acid salts; avoid melt-casting methods.[2]
Appearance	White to off-white crystalline powder	Discoloration (yellowing) indicates oxidation or free-base degradation.[2]
Hygroscopicity	Moderate to High	As an HCl salt, it attracts atmospheric moisture.[2] Storage in a desiccator is mandatory.

Solution State Properties

The fluorine substitution exerts a strong electron-withdrawing inductive effect (effect), which drastically increases the acidity of the carboxylic acid compared to non-fluorinated

-alanine.[\[2\]](#)

- Solubility (Water): Highly soluble (>50 mg/mL).[\[2\]](#) The solution will be strongly acidic (pH ~1–2 for a 100 mM solution) due to the free proton from HCl and the acidic carboxyl group.[\[2\]](#)
- Solubility (Organic): Insoluble in non-polar solvents (Hexane, Toluene).[\[2\]](#) Sparingly soluble in Ethanol/Methanol.[\[2\]](#)
- Acidity (

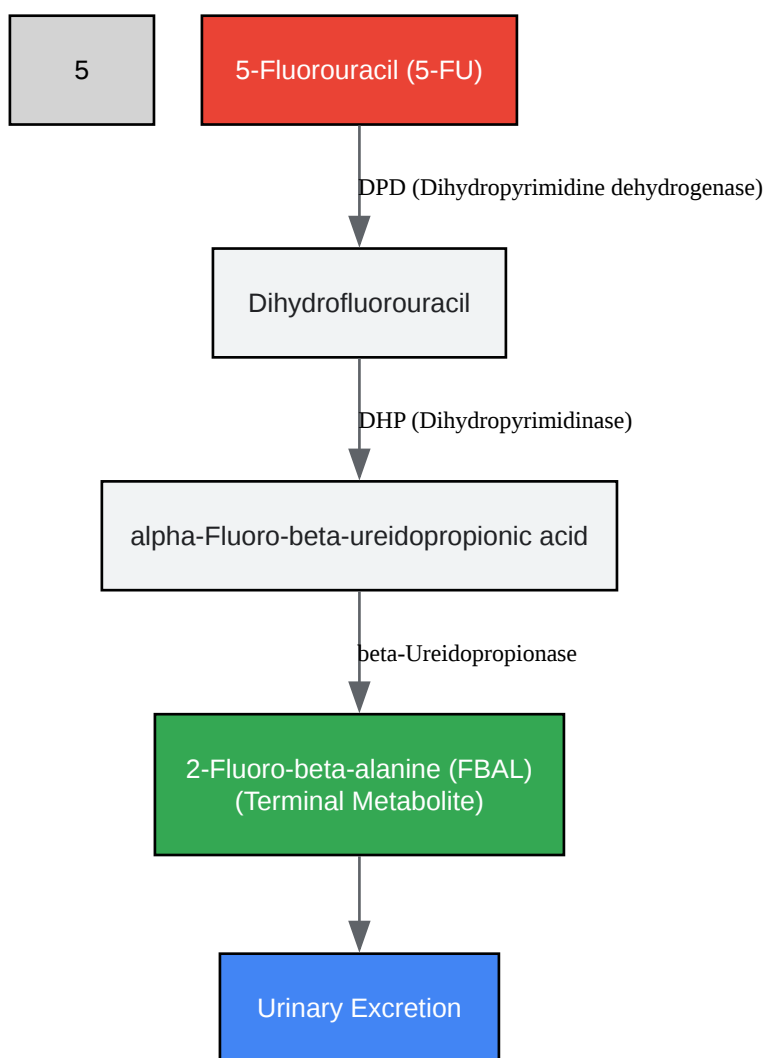
):

 - (COOH): ~1.5 – 1.8 (Predicted).[\[2\]](#) Note: Standard -alanine is ~3.[\[2\]](#)6. The -fluorine drops this by ~2 log units.[\[2\]](#)
 - (

): ~9.0 – 9.5.[\[2\]](#) The inductive effect diminishes with distance but slightly lowers the amine compared to -alanine (~10.2).[\[2\]](#)

Biological Context: 5-FU Catabolism

FBAL is the terminal metabolite of 5-Fluorouracil.[\[2\]](#) Understanding this pathway is essential for researchers using FBAL as a reference standard in pharmacokinetic studies.[\[2\]](#)



[Click to download full resolution via product page](#)

Figure 2: Catabolic pathway of 5-FU yielding FBAL.[2] The stability of FBAL makes it a reliable urinary marker.

Experimental Protocols

Preparation of 100 mM Stock Solution (Self-Validating)

Objective: Create a stable stock solution for analytical calibration. Critical Constraint: The HCl salt is acidic.[2] If used in biological assays, it must be buffered immediately to prevent acid shock to cells or proteins.[2]

Materials:

- 2-Fluoro- α -amino-3-hydroxybutyric acid (MW: 143.54 g/mol) [1][2][4][5][6]

-alanine HCl (MW: 143.54 g/mol) [1][2][4][5][6]

- Milli-Q Water (18.2 M

Ω)

- 1.0 M NaOH (for pH adjustment) [2]

- pH Meter (Calibrated)

Procedure:

- Calculated Weighing: To prepare 10 mL of 100 mM solution, weigh 143.5 mg of the powder.
 - Validation: Perform weighing in a low-humidity environment. [2] If the powder clumps immediately, it has absorbed water; dry in a vacuum desiccator over CaH_2 for 24h before use. [2]
- Dissolution: Add solid to 8 mL of Milli-Q water. Vortex for 30 seconds. [2] The solution should be clear and colorless.
- pH Check & Adjustment (Critical):
 - Measure pH. [2] Expect pH < 2.0. [2]
 - For HPLC/MS standards: Leave as is (acidic stability is high). [2]
 - For Biological Assays: Slowly add 1.0 M NaOH while stirring until pH reaches 7.4. Note that this adds NaCl to the solution, increasing ionic strength. [2]
- Final Volume: Adjust volume to 10.0 mL with water.
- Filtration: Filter through a 0.22 μm PVDF membrane to remove any trace particulates. [2]

Analytical Verification (HPLC-MS)

To confirm identity and purity (excluding free

-alanine or inorganic impurities).[2]

- Column: C18 Polar-Embedded or HILIC column (Required for retention of small polar amino acids).[2]
- Mobile Phase:
 - A: 0.1% Formic Acid in Water
 - B: Acetonitrile
- Detection: MS (ESI Positive Mode).
- Key Signals:
 - $[M+H]^+$: 108.05 m/z (Parent mass 107 + H).[2] Note: You detect the protonated parent, not the salt mass.
 - Fragment: Loss of COOH or HF is common in fragmentation studies.[2]

Handling & Safety Implications

- Corrosivity: As an HCl salt, the bulk powder and concentrated solutions are corrosive to metal and irritating to mucous membranes.[2] Wear nitrile gloves and eye protection.[2]
- Storage: Store at Room Temperature (RT) or 4°C, strictly desiccated.
- Stability: The C-F bond is metabolically stable but can be susceptible to defluorination under extreme basic conditions (pH > 12) and high heat, though -fluoro acids are generally robust.[2]

References

- PubChem. (n.d.).[2][7] alpha-Fluoro-beta-alanine. National Library of Medicine.[2][8] Retrieved January 28, 2026, from [\[Link\]](#)
- Dugheri, S., et al. (2017).[2][3] A new automated gas chromatography/solid phase microextraction procedure for determining

-fluoro-

-alanine in urine. ResearchGate. Retrieved January 28, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 2. [alpha-Fluoro-beta-alanine | C3H6FNO2 | CID 13351 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. [2-Fluoro-beta-alanine Hydrochloride 99.0+%, TCI America 100 mg | Buy Online | TCI America | Fisher Scientific](#) [[fishersci.com](https://www.fishersci.com)]
- 5. [labproinc.com](https://www.labproinc.com) [[labproinc.com](https://www.labproinc.com)]
- 6. [labsolu.ca](https://www.labsolu.ca) [[labsolu.ca](https://www.labsolu.ca)]
- 7. [Fluoro-beta-alanine | C3H6FNO2 | CID 22665129 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- 8. [3-amino-2-fluoropropanoic acid | 3821-81-6 | Benchchem](#) [[benchchem.com](https://www.benchchem.com)]
- To cite this document: BenchChem. [Technical Guide: Physical Properties & Characterization of 2-Fluoro- -alanine Hydrochloride[2]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b129270/docs#technical-guide-physical-properties-characterization-of-2-fluoro-alanine-hydrochloride-2\]](https://www.benchchem.com/product/b129270/docs#technical-guide-physical-properties-characterization-of-2-fluoro-alanine-hydrochloride-2)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)